

# Acid Yellow 61: Not a Fluorescent Probe for Biological Imaging

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## Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B13833351

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A comprehensive review of scientific literature and commercial resources indicates that **Acid Yellow 61** is not utilized as a fluorescent probe for biological imaging. This substance is consistently identified as an acid dye with primary applications in the textile and leather industries for coloring wool, silk, and polyamide fibers.<sup>[1][2][3][4][5][6][7]</sup> There is no evidence to suggest its use in cell staining, in vivo imaging, or any other biological research applications typically associated with fluorescent probes.

This document serves to clarify the established applications of **Acid Yellow 61** and to provide general guidance on the selection of suitable fluorescent probes for biological imaging for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties of Acid Yellow 61

**Acid Yellow 61**, also known by other names such as Sandolan Fast Yellow P-L and C.I. **Acid Yellow 61**, is a yellow powder soluble in water.<sup>[1][4]</sup> Its primary function is to impart color to various textiles and materials.<sup>[1][4]</sup>

Property	Value	Reference
C.I. Name	Acid Yellow 61	[4]
CAS Number	12217-38-8	[1][3][4][5][7][8]
Molecular Formula	C <sub>24</sub> H <sub>20</sub> Cl <sub>2</sub> N <sub>5</sub> NaO <sub>6</sub> S <sub>2</sub>	[1][4][8]
Molecular Weight	632.47 g/mol	[1][4][8]
Appearance	Yellow powder	[1][4]
Solubility	Soluble in water (35 g/L at 90°C)	[1][4]

## Established Applications of Acid Yellow 61

The documented applications of **Acid Yellow 61** are exclusively in the industrial sector. It is used for:

- Dyeing of wool, silk, and polyamide fibers and their blended fabrics.[1][4]
- Printing on wool and silk fabrics.[1][4]
- Coloring leather.[1][4]

## Fluorescent Probes for Biological Imaging: A General Overview

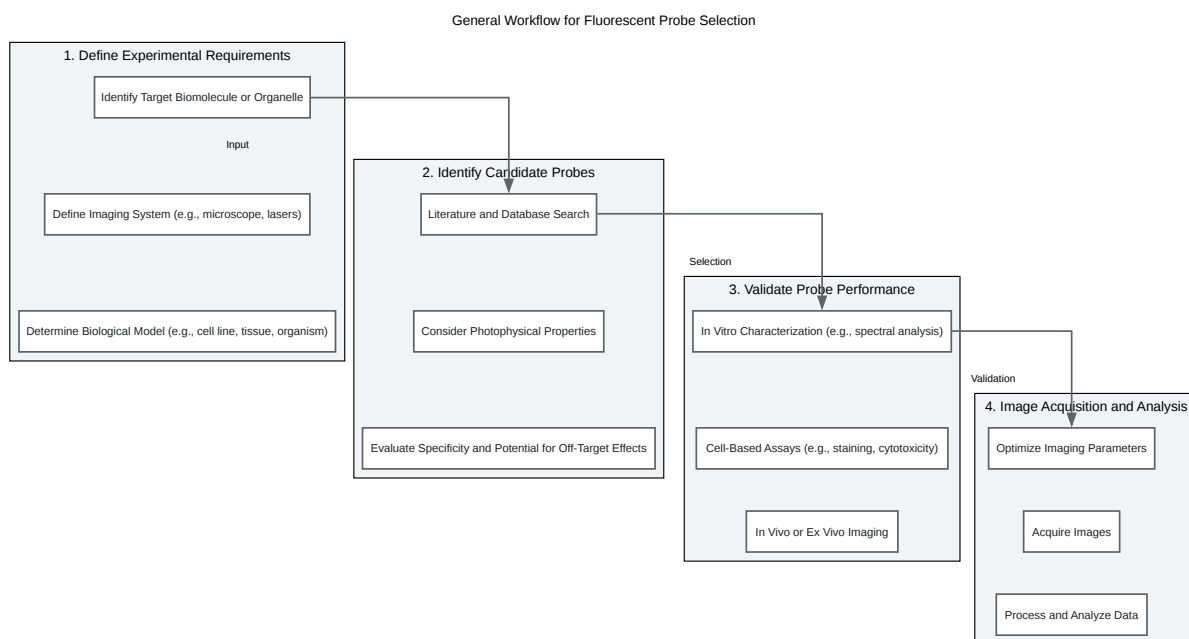
For researchers seeking fluorescent probes for biological imaging, it is crucial to select molecules with specific photophysical and chemical properties that are compatible with biological systems. Key characteristics of an effective fluorescent probe include:

- High Quantum Yield: Efficiency of converting absorbed light into emitted fluorescence.
- High Molar Extinction Coefficient: Ability to absorb light at a specific wavelength.
- Photostability: Resistance to photobleaching upon exposure to excitation light.

- **Specific Targeting:** Ability to selectively bind to a specific biomolecule or organelle.
- **Cell Permeability:** For intracellular targets, the ability to cross the cell membrane.
- **Low Cytotoxicity:** Minimal toxic effects on living cells and organisms.
- **Excitation and Emission Spectra:** Wavelengths of light absorbed and emitted, which should be compatible with available imaging equipment and minimize autofluorescence from biological samples.

## Workflow for Selecting a Fluorescent Probe

The process of selecting an appropriate fluorescent probe for a biological imaging experiment typically follows a logical workflow. This involves defining the experimental needs, identifying potential probes, and validating their performance.



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Caption: A generalized workflow for the selection and validation of a fluorescent probe for biological imaging.

In conclusion, **Acid Yellow 61** is an industrial dye and is not suitable for biological imaging applications. Researchers should consult scientific databases and manufacturer resources to identify and validate appropriate fluorescent probes that meet the specific requirements of their experimental systems.

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## References

- 1. ACID YELLOW 61|CAS NO.12217-38-8 [chinainterdyes.com]
- 2. chemotechnique.se [chemotechnique.se]
- 3. cycolorant.com [cycolorant.com]
- 4. worlddyevaryety.com [worlddyevaryety.com]
- 5. dormer.com [dormer.com]
- 6. Low Price ACID Yellow 61 Dyes Suppliers, Manufacturers, Factory - Fucal Chem [colorfuldyes.com]
- 7. Acid Yellow 61 | Chemotechnique Diagnostics [chemotechnique.se]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Acid Yellow 61: Not a Fluorescent Probe for Biological Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13833351#acid-yellow-61-as-a-fluorescent-probe-for-biological-imaging]

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